

Chemical structure and properties of Spiculisporic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Spiculisporic acid*

Cat. No.: *B7765549*

[Get Quote](#)

Spiculisporic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Spiculisporic acid is a naturally occurring γ -butenolide with significant bioactive properties. First isolated from *Penicillium spiculisporum*, this microbial secondary metabolite has garnered attention for its utility as a biosurfactant and its potent antimicrobial activity. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, biological activities, and production of **spiculisporic acid**, tailored for professionals in research and drug development.

Chemical Structure and Physicochemical Properties

Spiculisporic acid is characterized by a γ -lactone ring and two carboxyl groups attached to a long aliphatic chain.^[1] Its chemical structure confers both hydrophilic and hydrophobic properties, making it an effective surface-active agent.

Table 1: Chemical and Physicochemical Properties of **Spiculisporic Acid**

Property	Value	Reference(s)
IUPAC Name	2-(1-Carboxyundecyl)-5-oxooxolane-2-carboxylic acid	[2]
CAS Number	469-77-2	[2]
Molecular Formula	C ₁₇ H ₂₈ O ₆	[2]
Molar Mass	328.405 g/mol	[2]
Appearance	White needle-like solid	[3]
Melting Point	145 °C	[4]
Boiling Point	549.0 ± 35.0 °C (Predicted)	[4]
Solubility	Ethanol: High solubility DMSO: 55 mg/mL (167.48 mM) DMF: 30 mg/mL Water: Poor solubility	[3][5][6]

Table 2: Spectral Data of **Spiculisporic Acid**

Spectral Data	Key Features	Reference(s)
¹ H-NMR (400 MHz, ethanol-d ₆)	δ 3.01 (dd, J = 8.8, 2.8 Hz, H-5), 2.63–2.43 (m, H ₂ -2 and H ₂ -3), 1.92–1.80 and 1.56–1.48 (each m, H ₂ -6), 0.89 (t, J = 5.2 Hz, H ₃ -15), 1.38–1.28 (m, H-7 ~ 14)	[3]
¹³ C-NMR (400 MHz, ethanol-d ₆)	δ 176.6, 173.6, and 172.3 (C=O), 86.5 (quaternary C), 50.7 (methine), 31.8–22.5 (methylenes), 13.4 (methyl)	[3]
Mass Spectrometry (ESI-HRMS)	m/z 328.1880 [M-H] [–] (calculated for C ₁₇ H ₂₈ O ₆ , 328.1886)	[3]

Biological Activities

Spiculisporic acid exhibits a range of biological activities, with its antimicrobial properties being the most extensively studied. It also possesses anti-oxidative stress capabilities, although the specific mechanisms are less understood.

Antimicrobial Activity

Spiculisporic acid has demonstrated broad-spectrum antibacterial activity against both Gram-positive and Gram-negative bacteria, including multidrug-resistant strains.^[7]

Table 3: Minimum Inhibitory Concentration (MIC) of **Spiculisporic Acid** Against Various Bacterial Strains

Bacterial Strain	MIC (µg/mL)	Reference(s)
Escherichia coli	31.25	[7]
Pseudomonas aeruginosa	31.25	[7]
Staphylococcus aureus	3.9 - 31.25	[7]
Serratia marcescens	15.63	[7]
Acinetobacter baumannii	31.25 - 62.5	[7]
Salmonella typhi	15.63	[7]
Methicillin-resistant Staphylococcus aureus (MRSA, H1)	3.9 - 62.5	[7]
Drug-resistant Pseudomonas aeruginosa (PS 16)	62.5	[7]
Drug-resistant Acinetobacter baumannii (ACT 322)	31.25	[7]

Anti-oxidative Stress Activity

Spiculisporic acid is reported to have anti-oxidative stress actions. However, detailed mechanistic studies and quantitative data on its antioxidant effects are not extensively available in the current literature.

Anticancer Activity

A derivative of **spiculisporic acid**, **Spiculisporic acid E**, was found to be inactive against MCF-7 (breast adenocarcinoma), NCI-H460 (non-small cell lung cancer), and A375-C5 (melanoma) cell lines.[8]

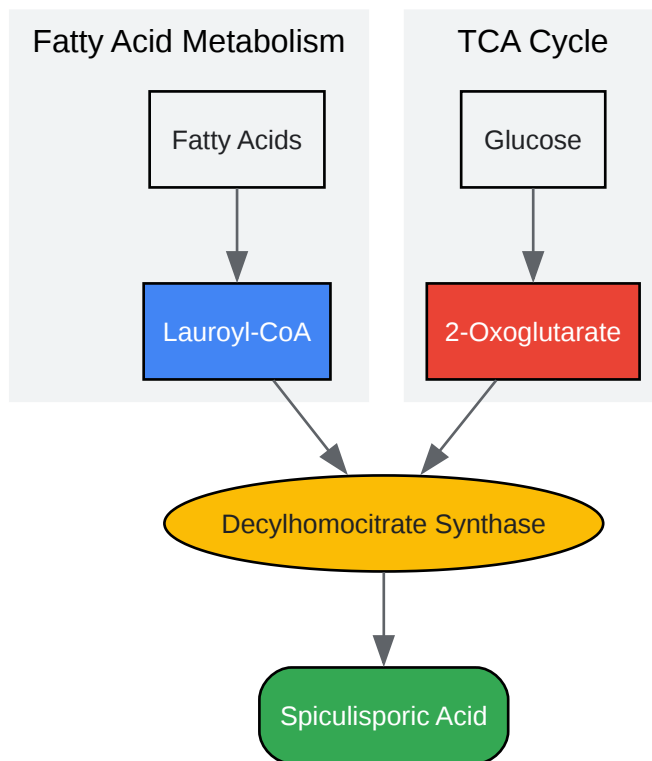
Biosynthesis and Production

Spiculisporic acid is a fungal metabolite produced by various species, including *Penicillium spiculisporum*, *Aspergillus* species, and *Talaromyces trachyspermus*. [1][9]

Biosynthesis Pathway

The biosynthesis of **spiculisporic acid** involves the condensation of lauroyl-CoA and 2-oxoglutarate, a key intermediate in the TCA cycle. This reaction is catalyzed by the enzyme decylhomocitrate synthase.[1][10] This pathway highlights a direct link between primary metabolic pathways (fatty acid synthesis and the TCA cycle) and the production of this secondary metabolite.

Simplified Biosynthesis Pathway of Spiculisporic Acid



[Click to download full resolution via product page](#)

Simplified Biosynthesis Pathway of **Spiculisporic Acid**

Experimental Protocols

Production of Spiculisporic Acid by Fed-Batch Fermentation

This protocol describes the production of **spiculisporic acid** using *Talaromyces trachyspermus* in a fed-batch culture system.^[3]

4.1.1. Media and Culture Conditions

- Producing Organism: *Talaromyces trachyspermus* NBRC 32238

- Basic Medium (per L): 100 g glucose, 4.5 g meat extract, 5.0 g FeCl_3 , 0.5 g KH_2PO_4 , 0.5 g $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$, 0.0915 g $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$, 0.8 g $(\text{NH}_4)_2\text{SO}_4$, 1.0 g corn steep liquor.
- Initial pH: 3.0
- Incubation Temperature: 28 °C
- Aeration: 0.5 vvm (volume per volume per minute)
- Agitation: 700 rpm

4.1.2. Fed-Batch Fermentation Procedure

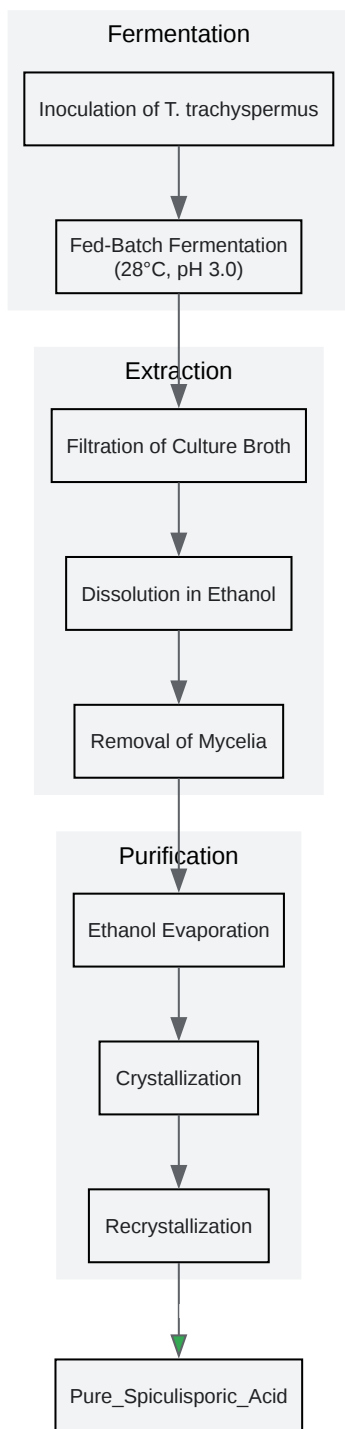
- Initiate a batch culture in a bioreactor with the basic medium.
- After a specific incubation period (e.g., 4 days for sucrose-based media), commence feeding with a concentrated sugar solution (e.g., 500 g/L sucrose).
- Continue the fermentation with periodic feeding until the desired concentration of **spiculisporic acid** is achieved.

Extraction and Purification

The following is a general procedure for the extraction and purification of **spiculisporic acid** from a fungal culture.[3][4]

- Harvesting: Separate the fungal mycelium and crystalline **spiculisporic acid** from the culture broth by filtration.
- Dissolution: Wash the collected solid with distilled water and then dissolve the **spiculisporic acid** in ethanol.
- Filtration: Remove the mycelial debris by filtration.
- Crystallization: Evaporate the ethanol to induce crystallization of **spiculisporic acid**.
- Recrystallization: Further purify the crystals by recrystallization from a suitable solvent like ethanol.

Experimental Workflow for Spiculisporic Acid Production and Purification

[Click to download full resolution via product page](#)Workflow for **Spiculisporic Acid** Production

Signaling Pathways and Mechanism of Action

While the antimicrobial activity of **spiculisporic acid** is well-documented through MIC values, the specific molecular mechanisms and signaling pathways it modulates are not yet fully elucidated in the available scientific literature. Its surfactant properties suggest a potential interaction with and disruption of microbial cell membranes, but further research is required to confirm this hypothesis. Similarly, detailed information on its interaction with mammalian cellular signaling pathways, such as MAPK or NF- κ B, is not currently available.

Conclusion

Spiculisporic acid represents a promising natural product with significant potential in various applications, particularly as a biosurfactant and an antimicrobial agent. Its production through fermentation is well-established, and its chemical and physical properties are well-characterized. Future research should focus on elucidating its precise mechanisms of action and exploring its full therapeutic potential. The information provided in this guide serves as a valuable resource for scientists and professionals engaged in the research and development of novel bioactive compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Production of spiculisporic acid by *Talaromyces trachyspermus* in fed-batch bioreactor culture - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Spiculisporic acid - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Butenolides from the Coral-Derived Fungus *Aspergillus terreus* SCSIO41404 - PMC [pmc.ncbi.nlm.nih.gov]

- 7. US3625826A - Process for producing spiculisporic acid and related substances thereof - Google Patents [patents.google.com]
- 8. Spiculisporic acid E, a new spiculisporic acid derivative and ergosterol derivatives from the marine-sponge associated fungus Talaromyces trachyspermus (KUFA 0021) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Antimicrobial activity of spiculisporic acid isolated from endophytic fungus Aspergillus cejpai of Hedera helix against MRSA - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Chemical structure and properties of Spiculisporic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7765549#chemical-structure-and-properties-of-spiculisporic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com